

# A Technical Guide to the Physical Characteristics of 2-Methylanisole-d3

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Methylanisole-d3

Cat. No.: B1435351

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the known physical characteristics of **2-Methylanisole-d3**. Due to the limited availability of specific experimental data for the deuterated compound, this guide also includes data for the non-deuterated analogue, 2-Methylanisole, and discusses the expected isotopic effects. This information is crucial for the accurate use of **2-Methylanisole-d3** as a tracer or internal standard in research and drug development.<sup>[1]</sup>

## Core Physical and Chemical Properties

**2-Methylanisole-d3** is the deuterated form of 2-Methylanisole, where the three hydrogen atoms of the methyl group are replaced with deuterium. This isotopic substitution leads to a slight increase in molecular weight and can subtly influence its physical properties.

## Quantitative Data Summary

The following tables summarize the available quantitative data for both **2-Methylanisole-d3** and its non-deuterated counterpart.

Table 1: Physical and Chemical Properties of **2-Methylanisole-d3**

Property	Value	Source
CAS Number	258832-47-2	[1]
Molecular Formula	C <sub>8</sub> H <sub>7</sub> D <sub>3</sub> O	CDN Isotopes
Molecular Weight	125.18 g/mol	CDN Isotopes
Boiling Point	Expected to be slightly higher than 170-172 °C	General Isotopic Effects[2]
Density	Expected to be slightly higher than 0.985 g/mL at 25 °C	General Isotopic Effects[2][3]
Refractive Index	Expected to be slightly different from 1.516 at 20 °C	General Isotopic Effects

Table 2: Physical and Chemical Properties of 2-Methylanisole (Non-deuterated)

Property	Value	Source
CAS Number	578-58-5	[4]
Molecular Formula	C <sub>8</sub> H <sub>10</sub> O	[4][5]
Molecular Weight	122.16 g/mol	[4]
Appearance	Colorless liquid	[6]
Boiling Point	170-172 °C at 760 mmHg	[4]
Melting Point	-34.1 °C	[4]
Density	0.985 g/mL at 25 °C	
Refractive Index	1.516 at 20 °C	
Solubility	Insoluble in water, soluble in oils.	[4]
Flash Point	52 °C (125.6 °F) - closed cup	

Isotopic Effects on Physical Properties:

The replacement of protium ( $^1\text{H}$ ) with deuterium ( $^2\text{H}$ ) results in a heavier isotope. This mass difference, although small, leads to predictable changes in the physical properties of the molecule.

- **Boiling Point:** Deuterated compounds generally have a slightly higher boiling point than their non-deuterated counterparts.[2] This is attributed to the increased molecular weight, which leads to stronger intermolecular van der Waals forces. For example, the boiling point of heavy water ( $\text{D}_2\text{O}$ ) is 101.4 °C, compared to 100.0 °C for normal water ( $\text{H}_2\text{O}$ ).[2]
- **Density:** Deuterated compounds are denser than their corresponding non-deuterated forms. [3][7] This is a direct consequence of the increased mass of deuterium compared to protium, with a minimal change in the molecular volume. Heavy water, for instance, is about 10.6% denser than ordinary water.[2]
- **Refractive Index:** The refractive index of a deuterated compound is also expected to differ slightly from its non-deuterated analog. The exact direction and magnitude of this change can vary. For example, the refractive index of  $\text{D}_2\text{O}$  is slightly lower than that of  $\text{H}_2\text{O}$ .

## Safety and Handling

A specific Safety Data Sheet (SDS) for **2-Methylanisole-d3** is not readily available. However, the safety profile is expected to be very similar to that of 2-Methylanisole.

GHS Hazard Information for 2-Methylanisole:

- **Pictograms:**
  - Flame
- **Signal Word:** Warning
- **Hazard Statements:**
  - H226: Flammable liquid and vapor.[8]
  - H302: Harmful if swallowed.[8]
- **Precautionary Statements:**

- P210: Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.[8]
- P233: Keep container tightly closed.[8]
- P240: Ground and bond container and receiving equipment.[8]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P301+P317: IF SWALLOWED: Get medical help.[8]
- P303+P361+P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse affected areas with water.[8]
- P403+P235: Store in a well-ventilated place. Keep cool.[8]

Researchers should handle **2-Methylanisole-d3** with the same precautions as 2-Methylanisole, in a well-ventilated area, using appropriate personal protective equipment (PPE), and away from ignition sources.

## Experimental Protocols

The following are detailed methodologies for the determination of key physical properties of liquid compounds like **2-Methylanisole-d3**.

### Determination of Boiling Point (Micro Method)

This method is suitable for small sample volumes.

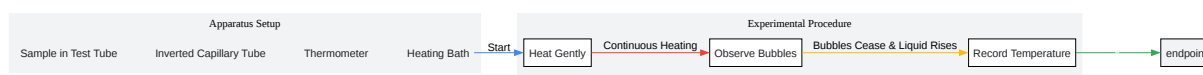
Apparatus:

- Small test tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating apparatus (e.g., oil bath or heating block)

- Stirrer (if using an oil bath)

Procedure:

- Place a small amount of the liquid sample (a few drops) into the small test tube.
- Invert the sealed capillary tube and place it into the test tube with the open end submerged in the liquid.
- Attach the test tube to the thermometer, ensuring the bulb of the thermometer is level with the bottom of the test tube.
- Immerse the assembly into the heating bath.
- Heat the bath gently and stir continuously.
- A slow stream of bubbles will emerge from the capillary tube as the air inside expands.
- As the temperature approaches the boiling point, the stream of bubbles will become rapid and continuous.
- The boiling point is the temperature at which the stream of bubbles just ceases, and the liquid begins to be drawn into the capillary tube.



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Caption: Workflow for Boiling Point Determination.

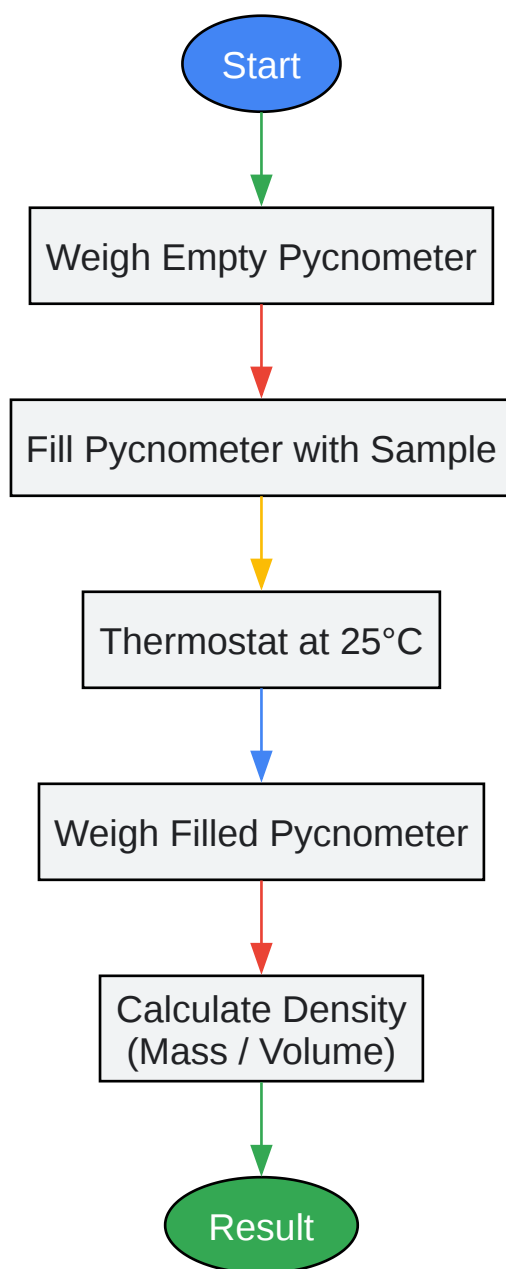
## Determination of Density

Apparatus:

- Pycnometer (specific gravity bottle) or a graduated cylinder and an analytical balance.
- Thermometer
- Water bath

Procedure using a Pycnometer (for high accuracy):

- Thoroughly clean and dry the pycnometer.
- Determine and record the mass of the empty pycnometer.
- Fill the pycnometer with the liquid sample, ensuring no air bubbles are trapped.
- Place the pycnometer in a water bath set to a specific temperature (e.g., 25 °C) until the liquid reaches thermal equilibrium.
- Adjust the volume of the liquid to the calibration mark of the pycnometer.
- Remove the pycnometer from the water bath, wipe it dry, and record its mass.
- The mass of the liquid is the difference between the mass of the filled and empty pycnometer.
- The density is calculated by dividing the mass of the liquid by the known volume of the pycnometer.



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Caption: Pycnometer Method for Density Determination.

## Determination of Refractive Index

Apparatus:

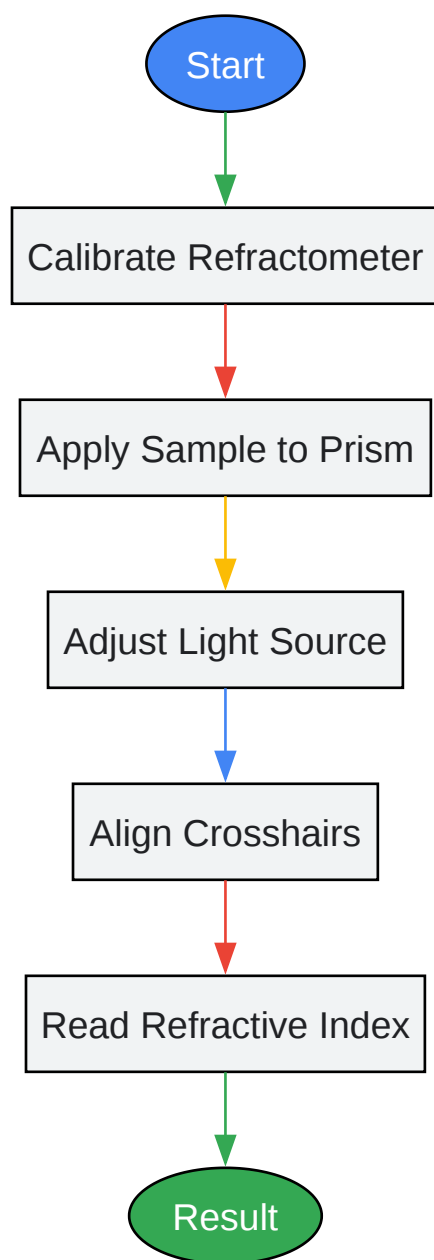
- Abbe refractometer

- Constant temperature water bath
- Dropper

Procedure:

- Calibrate the Abbe refractometer using a standard liquid with a known refractive index (e.g., distilled water).
- Ensure the prism surfaces are clean and dry.
- Place a few drops of the liquid sample onto the lower prism.
- Close the prisms and allow the sample to spread evenly.
- Circulate water from the constant temperature bath through the refractometer to maintain a constant temperature (e.g., 20 °C).
- Adjust the light source and the mirror to get maximum illumination.
- Rotate the knob to bring the dividing line between the light and dark fields into the center of the crosshairs in the eyepiece.
- If a colored band is visible, adjust the compensator to get a sharp, colorless dividing line.
- Read the refractive index from the scale.





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Caption: Workflow for Refractive Index Measurement.

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- To cite this document: BenchChem. [A Technical Guide to the Physical Characteristics of 2-Methylanisole-d<sub>3</sub>]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1435351#physical-characteristics-of-2-methylanisole-d3]

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